

Preparing GRL0617 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: GRL0617

Cat. No.: B1672152

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Introduction

GRL0617 is a potent and selective noncovalent inhibitor of the papain-like protease (PLpro) found in coronaviruses, including SARS-CoV and SARS-CoV-2.^{[1][2][3]} By inhibiting the deubiquitinase (DUB) and deISGylase activity of PLpro, **GRL0617** can block viral replication and modulate the host's innate immune response.^{[2][4][5][6]} Accurate and consistent preparation of **GRL0617** stock solutions is critical for reliable experimental outcomes in virological and immunological research. This document provides a detailed protocol for the preparation, storage, and handling of **GRL0617** stock solutions in dimethyl sulfoxide (DMSO).

Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **GRL0617** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	304.39 g/mol	[2][3][5]
Molecular Formula	C ₂₀ H ₂₀ N ₂ O	[2][3][5]
CAS Number	1093070-16-6	[2][3][5]
Solubility in DMSO	65 - 125 mg/mL (213.54 - 410.66 mM)	[1][7][8]
Appearance	Light yellow to yellow solid	[8]
Storage (Powder)	-20°C for up to 3 years	[8]
Storage (Stock Solution)	-20°C for up to 1 year; -80°C for up to 2 years	[7][8]

Experimental Protocol

This protocol outlines the steps for preparing a 100 mM stock solution of **GRL0617** in DMSO.

Materials:

- **GRL0617** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

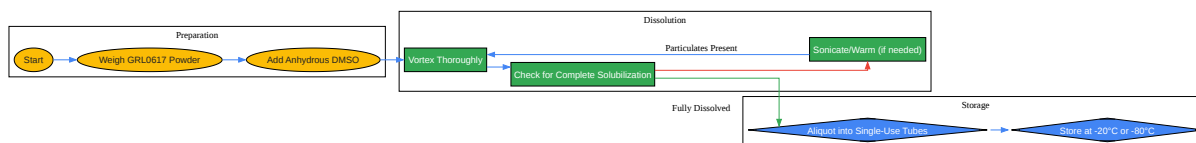
- Pre-weighing Preparation:

- Before opening, allow the vial of **GRL0617** powder to equilibrate to room temperature to prevent condensation of moisture.
- Ensure all equipment is clean and dry. Use of fresh, anhydrous DMSO is critical as hygroscopic DMSO can significantly reduce the solubility of **GRL0617**.^{[1][8]}
- Weighing **GRL0617**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **GRL0617** powder into the tube. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 30.44 mg of **GRL0617**.
- Dissolving in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the **GRL0617** powder. To continue the example, add 1 mL of DMSO to the 30.44 mg of **GRL0617**.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution:
 - Visually inspect the solution for any undissolved particles.
 - If particulates are present, sonicate the solution in an ultrasonic bath for 5-10 minutes.^[8]
 - Gentle warming of the tube to 37°C can also aid in dissolution.^[7]
 - Repeat vortexing and sonication/warming until the solution is clear and all solid has dissolved.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This will minimize freeze-thaw cycles which can degrade the compound.

- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- For short-term storage (up to 1 year), store the aliquots at -20°C. For long-term storage (up to 2 years), store at -80°C.[8]

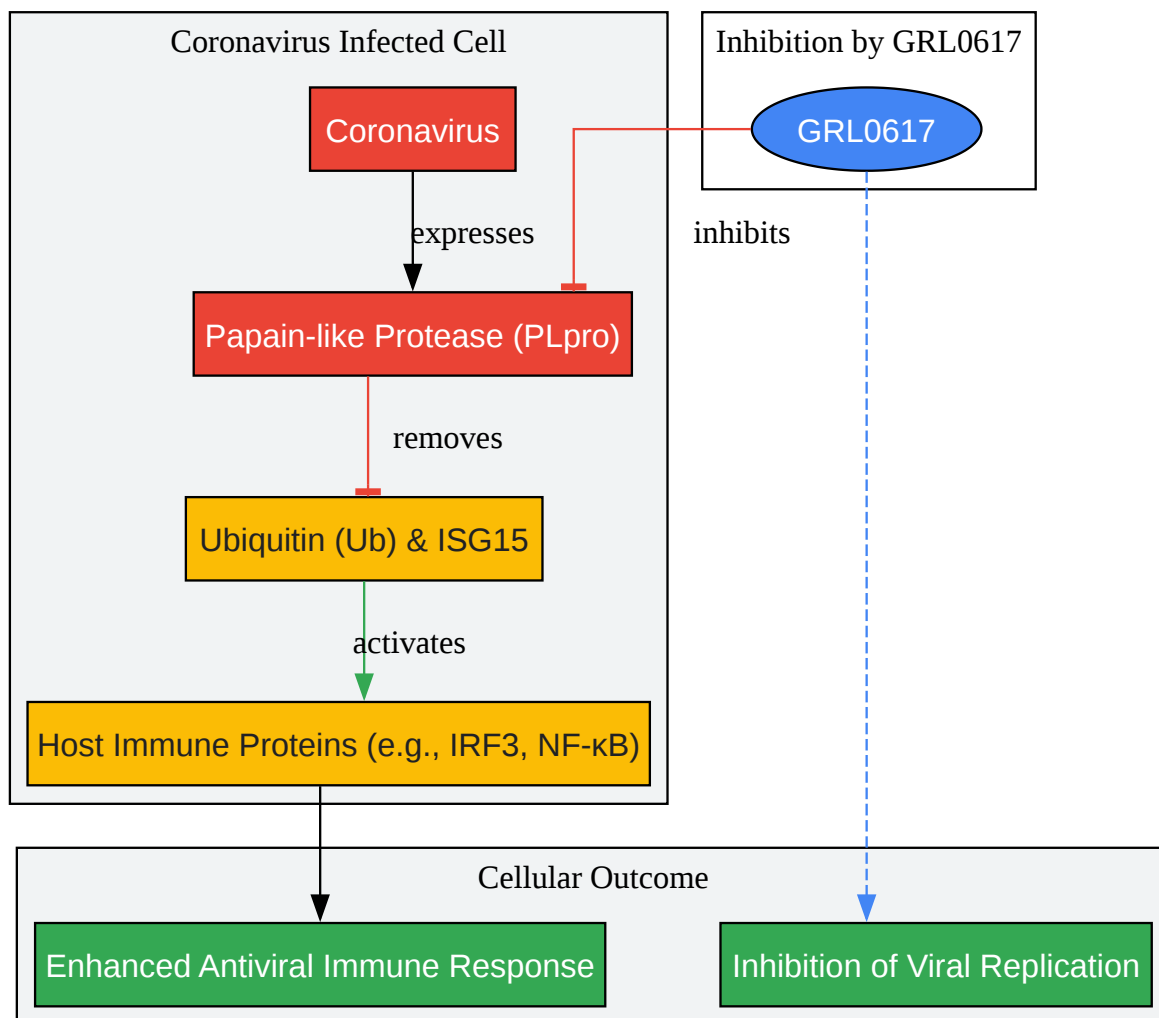
Visualization of Experimental Workflow and Signaling Pathway

To further clarify the procedures and the mechanism of action of **GRL0617**, the following diagrams are provided.



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Caption: Workflow for preparing **GRL0617** stock solution.



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Caption: **GRL0617** mechanism of action.

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